

Hsd17B13-IN-77 protocol for in vitro cell-based assays

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Compound of Interest

Compound Name: *Hsd17B13-IN-77*

Cat. No.: *B12363095*

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An increasing body of research has identified 17 β -hydroxysteroid dehydrogenase 13 (HSD17B13) as a promising therapeutic target for nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH). HSD17B13 is a lipid droplet-associated protein predominantly expressed in the liver.^[1] Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of progression from simple steatosis to more severe liver pathologies, including fibrosis and hepatocellular carcinoma.^[2] ^[3] This has spurred the development of small molecule inhibitors targeting the enzymatic activity of HSD17B13.

This document provides a detailed protocol for an in vitro cell-based assay to evaluate the potency and efficacy of HSD17B13 inhibitors, using "**Hsd17B13-IN-77**" as a representative compound. While specific data for "**Hsd17B13-IN-77**" is not publicly available, this protocol is based on established methodologies for characterizing similar inhibitors.

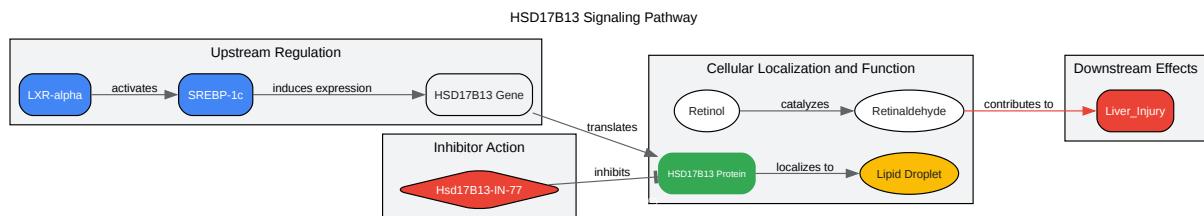
Quantitative Data on HSD17B13 Inhibitors

The following table summarizes publicly available data for known HSD17B13 inhibitors, providing a reference for expected potencies.

Compound Name	Assay Type	Substrate	IC50	Reference
BI-3231	Enzymatic	Estradiol	1.4 ± 0.7 µM	[4]
BI-3231	Enzymatic	Retinol	2.4 ± 0.1 µM	[4]
Compound 1 (Pfizer)	Biochemical	β-estradiol	Reasonably Potent	[5]
Compound 1 (Pfizer)	Biochemical	Leukotriene B4 (LTB4)	Reasonably Potent	[5]
Compound 2 (Pfizer)	Biochemical	β-estradiol	Reasonably Potent	[5]
Compound 2 (Pfizer)	Biochemical	Leukotriene B4 (LTB4)	Reasonably Potent	[5]

HSD17B13 Signaling and Experimental Workflow

To understand the context of HSD17B13 inhibition, it is crucial to visualize its role in cellular pathways and the workflow for inhibitor testing.



In Vitro Cell-Based Assay Workflow

Seed HEK293 cells expressing HSD17B13

Treat cells with Hsd17B13-IN-77 (various concentrations)

Add substrate (e.g., all-trans-retinol)

Incubate for a defined period (e.g., 8 hours)

Collect cell lysates

Quantify substrate and product (e.g., retinaldehyde) via HPLC or LC-MS/MS

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